

foramsulfuron rainfast period and application timing

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Compound Focus: Foramsulfuron

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Rainfast Period & Application Timing

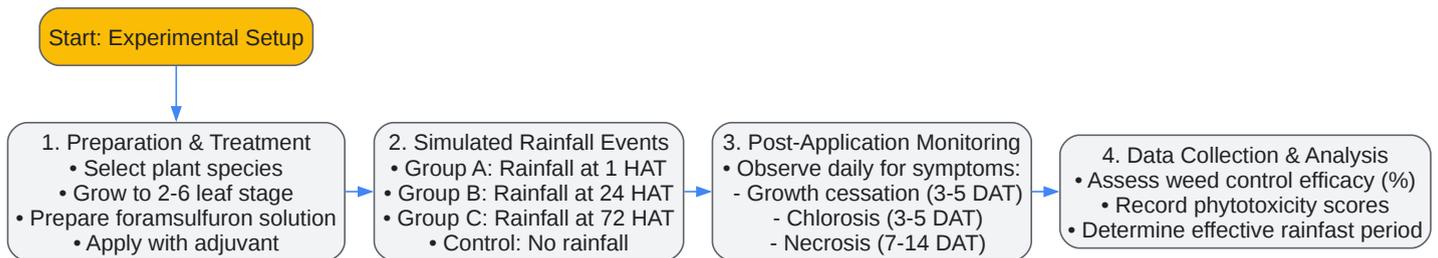
Rainfastness refers to the time required after application for a herbicide to be fully absorbed by the plant and become resistant to washoff by rainfall. **Application timing** is critical for ensuring the herbicide reaches its target site effectively.

The table below summarizes the core data on **foramsulfuron**'s rainfastness and general application windows:

Parameter	Specification	Key Context & Comparative Data
Rainfast Period	~72 hours [1]	Higher rainfastness vs. other herbicides (e.g., 48 hr for "Tenacity" mesotrione) [1].
Application Type	Post-emergent [2] [3]	Applied after weed and crop emergence.
Optimal Timing	Weeds at 2-6 leaf stage (corn); 4-8 leaf stage (sugarcane) [2]	Targets young, actively growing weeds for optimal systemic uptake.

Experimental Application & Troubleshooting Protocol

This protocol provides a methodology for evaluating **foramsulfuron**'s efficacy and rainfastness under controlled conditions, simulating field application for research and development.



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Key Experimental Variables to Manipulate

- **Rainfall Simulation:** Intensity (e.g., 10 mm over 30 minutes), water droplet size, and water pH.
- **Environmental Conditions:** Conduct trials across a temperature range (15-25°C is ideal, but 50-95°F has been tested) [2] [1] and varying humidity levels.
- **Formulation Factors:** Test the impact of different adjuvants (e.g., non-ionic surfactants at 0.2% v/v) or tank-mixtures (e.g., with atrazine) [2].

Troubleshooting Common Experimental Issues

Q1: Observed efficacy is lower than expected after a simulated rain event. What could be the cause?

- **Cause:** Rainfall likely occurred before the 72-hour rainfast period was complete.
- **Solution:** Verify that the environmental conditions (especially temperature and humidity) during the experiment fall within the optimal range for plant uptake [2]. Ensure the herbicide formulation includes a non-ionic surfactant to enhance leaf adhesion and penetration [2].

Q2: The test crop (e.g., corn) shows signs of phytotoxicity. How can this be mitigated?

- **Cause:** Application outside of recommended stages or under environmental stress.
- **Solution:** Confirm the crop is at a tolerant growth stage. **Foramsulfuron** is rapidly detoxified in tolerant crops, but stress can compromise this. Application in cool mornings (15-25°C) is

recommended to maximize efficacy and crop safety [2].

Q3: How can resistance be managed in a long-term study?

- **Cause:** Repeated use of herbicides with the same mode of action (HRAC Group 2) selects for resistant weed biotypes. Goosegrass, for example, has documented resistance to ALS inhibitors like **foramsulfuron** [4].
- **Solution:** Integrate **foramsulfuron** into a resistance management strategy that includes rotating with herbicides from different HRAC groups (e.g., Groups 1, 14, or 15) and using tank mixtures with multiple effective modes of action [2] [4].

Detailed Application Data for Experimental Design

For researchers designing dose-response or crop tolerance studies, the following table provides precise application parameters.

Crop / Setting	Target Weeds	Dosage (g ai/ha)	Application Timing & Context
Corn (Maize)	Crabgrass, Foxtail, Barnyardgrass	150–250 [2]	Post-emergent, weeds at 2–6 leaf stage [2].
Sugarcane	Annual grasses, Lambsquarters	200–300 [2]	Post-emergent, weeds at 4–8 leaf stage [2].
Turfgrass	Crabgrass, Annual bluegrass	50–100 [2]	Early post-emergent, spot treatment on weeds <5 cm tall [2].

Key Scientific Insights for Researchers

- **Mode of Action:** **Foramsulfuron** is an acetolactate synthase (ALS) inhibitor (HRAC Group 2). It is a systemic herbicide absorbed by leaves and roots, translocating to meristematic tissues and blocking the synthesis of the branched-chain amino acids valine, leucine, and isoleucine [2].
- **Symptom Progression:** The biochemical mode of action leads to a characteristic symptom timeline: growth cessation and chlorosis appear in **3-5 days**, with widespread necrosis and plant death typically occurring within **7-14 days** [2].

- **Regulatory & Safety Status:** A recent re-evaluation by Health Canada (Feb 2025) confirmed the continued registration of **foramsulfuron** products, citing low mammalian toxicity and acceptable human health and environmental risks when used as directed, though updated label requirements are being implemented [5].

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